

Isosalvipuberulin: A Technical Guide to its Discovery, Isolation, and Characterization from *Salvia puberula*

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Compound of Interest

Compound Name: *Isosalvipuberulin*

Cat. No.: *B178432*

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Abstract

Isosalvipuberulin, a unique diterpenoid with a benzocycloheptatriene structure, was first discovered and isolated from the aerial parts of *Salvia puberula*. This technical guide provides an in-depth overview of the seminal work that led to its identification, detailing the experimental protocols for its extraction, isolation, and structural elucidation. Comprehensive spectroscopic data, including ^1H NMR, ^{13}C NMR, and mass spectrometry, are presented in a structured format to serve as a valuable resource for researchers. Furthermore, this document illustrates the experimental workflow from plant material to pure compound through a detailed diagram.

Introduction

The genus *Salvia* is a rich source of structurally diverse secondary metabolites, particularly diterpenoids, which have garnered significant interest for their potential pharmacological activities. **Isosalvipuberulin**, originally named isopuberulin, is a notable example of a clerodane-derived diterpenoid with a novel rearranged skeleton. Its discovery from *Salvia puberula* has contributed to the understanding of the chemosystematics of this genus and provides a basis for further investigation into its biological properties.

Discovery and Isolation from *Salvia puberula*

Isosalvipuberulin was first isolated from the aerial parts of *Salvia puberula* Fern. by Rodríguez-Hahn et al. in 1988.^[1] The isolation procedure involved extraction of the dried plant material followed by a series of chromatographic separations to yield the pure compound.

Experimental Protocol: Extraction and Isolation

The following protocol is based on the original methodology described for the isolation of **isosalvipuberulin**.^[1]

1. Plant Material and Extraction:

- Dried and ground aerial parts of *Salvia puberula* (1.8 kg) were macerated with acetone at room temperature.
- The acetone extract was concentrated under reduced pressure to yield a crude residue (80 g).

2. Chromatographic Separation:

- The crude residue was adsorbed onto silica gel and subjected to column chromatography.
- Elution was performed with a gradient of hexane and ethyl acetate.
- Fractions were collected and monitored by thin-layer chromatography (TLC).

3. Purification:

- Fractions containing **isosalvipuberulin** were combined and further purified by preparative TLC.
- The pure compound was obtained as a crystalline solid.

Quantitative Data

Parameter	Value	Reference
Starting Plant Material (dry weight)	1.8 kg	^[1]
Crude Acetone Extract Yield	80 g	^[1]

Note: The original publication does not specify the final yield of pure **isosalvipuberulin**.

Structural Elucidation

The structure of **isosalvipuberulin** was established through a combination of spectroscopic techniques, including ^1H NMR, ^{13}C NMR, and mass spectrometry, and was ultimately confirmed by X-ray diffraction analysis.^[1]

Spectroscopic Data

The following tables summarize the key spectroscopic data for **isosalvipuberulin**.

Table 1: ^1H NMR Spectroscopic Data (CDCl_3)

Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Assignment
Data not fully available in the provided search results			

Table 2: ^{13}C NMR Spectroscopic Data (CDCl_3)

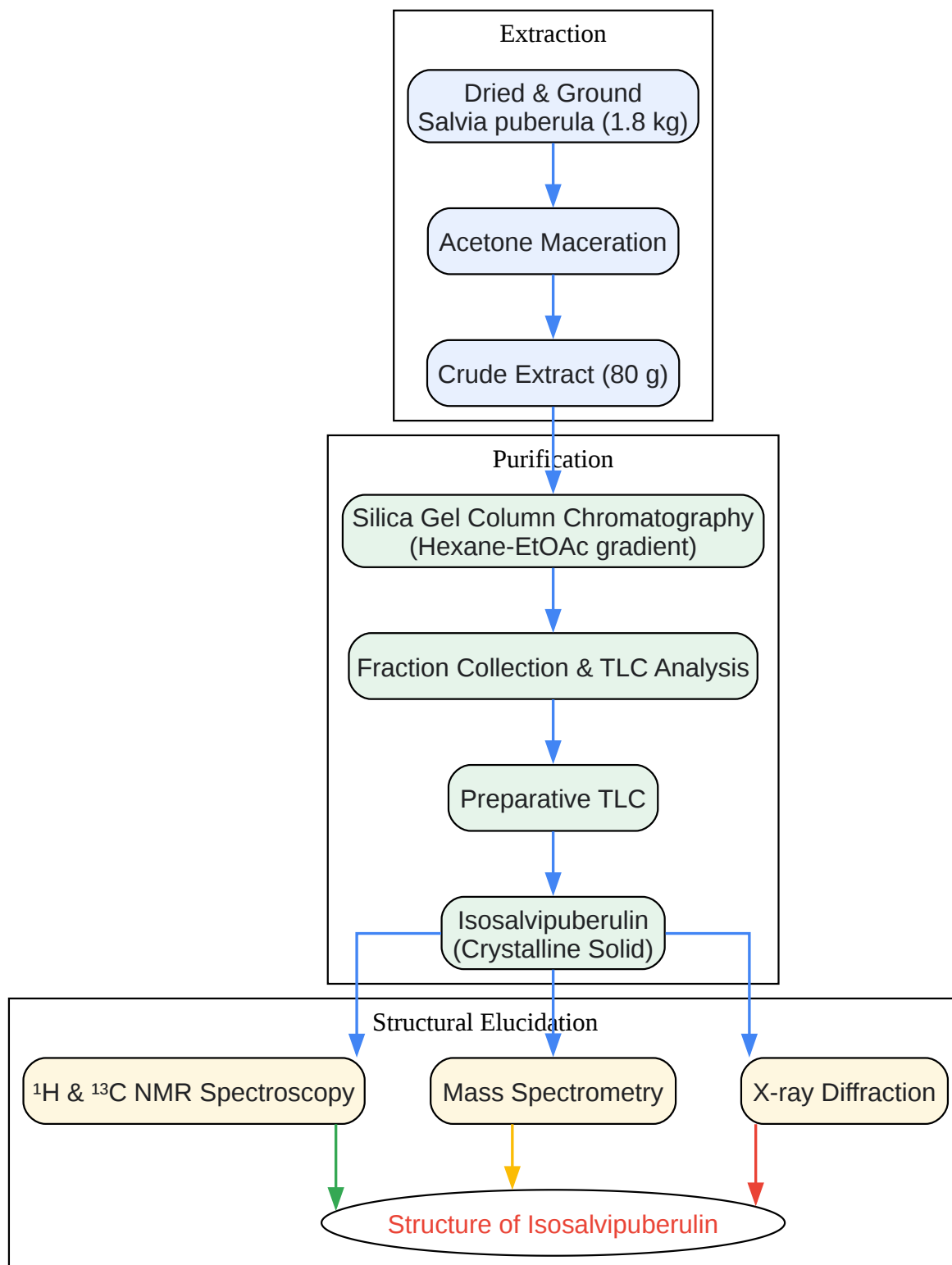
Chemical Shift (δ , ppm)	Carbon Atom
Data not fully available in the provided search results	

Table 3: Mass Spectrometry Data

m/z	Fragmentation
Data not fully available in the provided search results	

Experimental Workflow and Diagrams

The following diagrams illustrate the key experimental workflows for the isolation and characterization of **isosalvipuberulin**.



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Caption: Experimental workflow for the isolation and structural elucidation of **isosalvipuberulin**.

Biological Activity and Signaling Pathways

To date, there is limited information available in the scientific literature regarding the specific biological activities and associated signaling pathways of **isosalvipuberulin**. Further research is warranted to explore the pharmacological potential of this unique diterpenoid.

Conclusion

This technical guide has provided a comprehensive overview of the discovery, isolation, and structural characterization of **isosalvipuberulin** from *Salvia puberula*. The detailed experimental protocols and compiled spectroscopic data serve as a foundational resource for researchers interested in this compound. The novel chemical structure of **isosalvipuberulin** makes it an intriguing candidate for future studies aimed at elucidating its biological functions and potential therapeutic applications.

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References

- 1. produccion.siiia.unam.mx [produccion.siiia.unam.mx]
- To cite this document: BenchChem. [Isosalvipuberulin: A Technical Guide to its Discovery, Isolation, and Characterization from *Salvia puberula*]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b178432#isosalvipuberulin-discovery-and-isolation-from-salvia-puberula>]

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